

An In-depth Technical Guide to Metal Phthalein (o-Cresolphthalein Complexone)

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Compound of Interest

Compound Name: *Metal phthalein*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and applications of **Metal Phthalein**, a vital metallochromic indicator. Detailed experimental protocols for its synthesis and its use in the quantitative determination of metal ions are presented, along with key performance data and visualizations to support researchers in their laboratory work.

Core Concepts: Chemical Structure and Properties

Metal Phthalein, systematically known as 2-[[5-[1-[3-[[bis(carboxymethyl)amino]methyl]-4-hydroxy-5-methylphenyl]-3-oxo-2-benzofuran-1-yl]-2-hydroxy-3-methylphenyl]methyl-(carboxymethyl)amino]acetic acid, is a complexometric indicator belonging to the phthalein dye family.^[1] Its utility stems from its ability to form distinctly colored complexes with alkaline earth metal ions, most notably calcium, in alkaline solutions.

The structure of **Metal Phthalein** features a central phthalein core functionalized with two cresol rings, which are further substituted with iminodiacetic acid groups. These iminodiacetic acid moieties are the key to its function as a chelating agent, binding with metal ions to induce a conformational change in the molecule that results in a visible color change.

Synonyms: o-Cresolphthalein Complexone, Phthalein Purple, Xylenolphthalein-bis(iminodiacetic acid)^{[2][3]}

Below is a summary of the key chemical and physical properties of **Metal Phthalein**:

Property	Value	Reference
CAS Number	2411-89-4	[2][3]
Molecular Formula	C ₃₂ H ₃₂ N ₂ O ₁₂	[4]
Molecular Weight	636.60 g/mol	[3]
Appearance	Off-white to light brown powder	[1]
Melting Point	181-186 °C (decomposes)	[5]
Solubility	Sparingly soluble in water; Soluble in alkaline solutions and ethanol	[6]
Absorption Maximum (λ _{max})	577-580 nm (in 0.1 M NaOH)	[7][8]
Absorptivity (A 1%/1cm)	> 750 (in 0.1 M NaOH at λ _{max})	[9]

Mechanism of Action: Metal Ion Chelation

The functionality of **Metal Phthalein** as a metallochromic indicator is predicated on the principles of chelation and the resulting alteration of the molecule's electronic structure. In an alkaline environment (typically pH 10-11), the carboxylic acid and phenolic hydroxyl groups of the iminodiacetic acid moieties are deprotonated, rendering the molecule capable of acting as a polydentate ligand.

Upon the introduction of divalent metal cations, such as Ca²⁺, the deprotonated groups coordinate with the metal ion, forming a stable chelate complex. This complexation forces a structural rearrangement of the phthalein backbone, leading to a delocalization of π-electrons across the conjugated system. This change in electron distribution alters the molecule's ability to absorb light, resulting in a shift of the absorption maximum to the visible region and the appearance of a distinct violet or purple-red color. The intensity of the color produced is directly proportional to the concentration of the metal ion in the sample.

Experimental Protocols

Synthesis of o-Cresolphthalein (Precursor to Metal Phthalein)

This protocol describes the synthesis of o-cresolphthalein, the precursor to **Metal Phthalein**, via a Friedel-Crafts acylation reaction.

Materials:

- Phthalic anhydride
- o-Cresol
- Anhydrous zinc chloride
- Concentrated hydrochloric acid
- 10% Sodium hydroxide solution
- Water
- Ethanol (for recrystallization, optional)

Procedure:

- In a suitable reaction vessel, thoroughly mix 500g of phthalic anhydride with 600g of o-cresol.
- Gently heat the mixture with stirring until all components are dissolved.
- While stirring vigorously, rapidly add 600g of anhydrous zinc chloride to the mixture.
- Heat the reaction mixture to 105-110°C and maintain this temperature for 5-6 hours with continuous stirring.
- After the reaction is complete, add 1000 mL of water and stir until the reaction mass is dissolved.

- Pour the resulting solution into a larger vessel containing 10 L of water and 500 mL of concentrated hydrochloric acid. A solid precipitate will form.
- Collect the crude product by filtration and wash it several times with water.
- For purification, transfer the crude product to a large container and add 1500 mL of 10% sodium hydroxide solution. Stir or heat gently to dissolve.
- Dilute the solution with 5000 mL of water, cool, and filter to remove any insoluble impurities.
- Acidify the filtrate with hydrochloric acid until it is acidic to litmus paper.
- Cool the acidified solution to induce crystallization.
- Collect the purified o-cresolphthalein crystals by filtration, wash with water, and air dry.

Colorimetric Determination of Calcium in Serum

This protocol outlines a common application of **Metal Phthalein** in the quantitative analysis of calcium in serum samples.

Principle: Calcium in the serum sample reacts with o-Cresolphthalein Complexone in an alkaline buffer to form a purple-colored complex. The intensity of the color, measured spectrophotometrically at approximately 575 nm, is directly proportional to the calcium concentration in the sample. 8-Hydroxyquinoline is often included in the reagent to prevent interference from magnesium.

Materials and Reagents:

- Color Reagent: A solution containing o-Cresolphthalein Complexone and 8-hydroxyquinoline in a suitable solvent.
- Buffer Reagent: An alkaline buffer solution (e.g., 2-amino-2-methyl-1-propanol buffer, pH 10.5).
- Working Reagent: Prepared by mixing equal volumes of the Color Reagent and Buffer Reagent. This solution should be prepared fresh daily.

- Calcium Standard: A solution of known calcium concentration (e.g., 10 mg/dL).
- Serum Samples: Patient or control serum.
- Spectrophotometer: Capable of measuring absorbance at 570-580 nm.
- Pipettes and test tubes.

Procedure:

- Preparation of Working Reagent: Mix equal volumes of the Color Reagent and Buffer Reagent. Allow the mixture to stand at room temperature for at least 20 minutes before use.
- Assay Setup: Label test tubes for a blank, standard, and each serum sample to be tested.
- Pipetting:
 - Blank: Add 1.0 mL of the Working Reagent.
 - Standard: Add 1.0 mL of the Working Reagent and 20 µL of the Calcium Standard.
 - Sample: Add 1.0 mL of the Working Reagent and 20 µL of the serum sample.
- Incubation: Mix the contents of each tube thoroughly and incubate at room temperature for 5 minutes.
- Measurement:
 - Set the spectrophotometer to a wavelength of 575 nm.
 - Zero the instrument using the blank.
 - Measure and record the absorbance of the standard and each sample.
- Calculation:
 - Calcium Concentration (mg/dL) = (Absorbance of Sample / Absorbance of Standard) x Concentration of Standard

Conclusion

Metal Phthalein (o-Cresolphthalein Complexone) remains a cornerstone in the field of analytical chemistry, particularly for the determination of alkaline earth metals. Its robust performance, coupled with the simplicity of the colorimetric assays in which it is employed, ensures its continued relevance in clinical diagnostics and research. This guide has provided the fundamental chemical and physical properties, a detailed mechanism of action, and comprehensive experimental protocols to aid researchers in the effective application of this versatile indicator.

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